

# Clinical Performance and Economic Implications of Chloroprocaine

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## Compound Focus: Chloroprocaine

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The table below summarizes key clinical outcomes for **chloroprocaine** compared to other local anesthetics, based on data from multiple studies. These clinical advantages contribute to its potential for cost savings by enhancing operational efficiency [1] [2] [3].

Anesthetic Agent	Type / Duration	Key Clinical Advantages	Reported Discharge Time	Incidence of TNS	Incidence of Urinary Retention
<b>Chloroprocaine</b>	Ester / Short-acting	Fastest recovery profile, rapid metabolism	169 - 252 min [4] [2]	0% - 1.9% [5] [6]	0% - 2.6% [5] [1] [3]
<b>Mepivacaine</b>	Amide / Intermediate-acting	Intermediate duration of action	248 - 288 min [4]	~6.4% [5]	15.6% [1] [3]
<b>Bupivacaine</b>	Amide / Long-acting	Reliable, dense block	277 - 353 min [2]	Low [7]	Not prominently reported
<b>Prilocaine</b>	Amide / Intermediate-acting	Favorable safety profile vs. lidocaine	248 min [4]	Low [7]	Not prominently reported

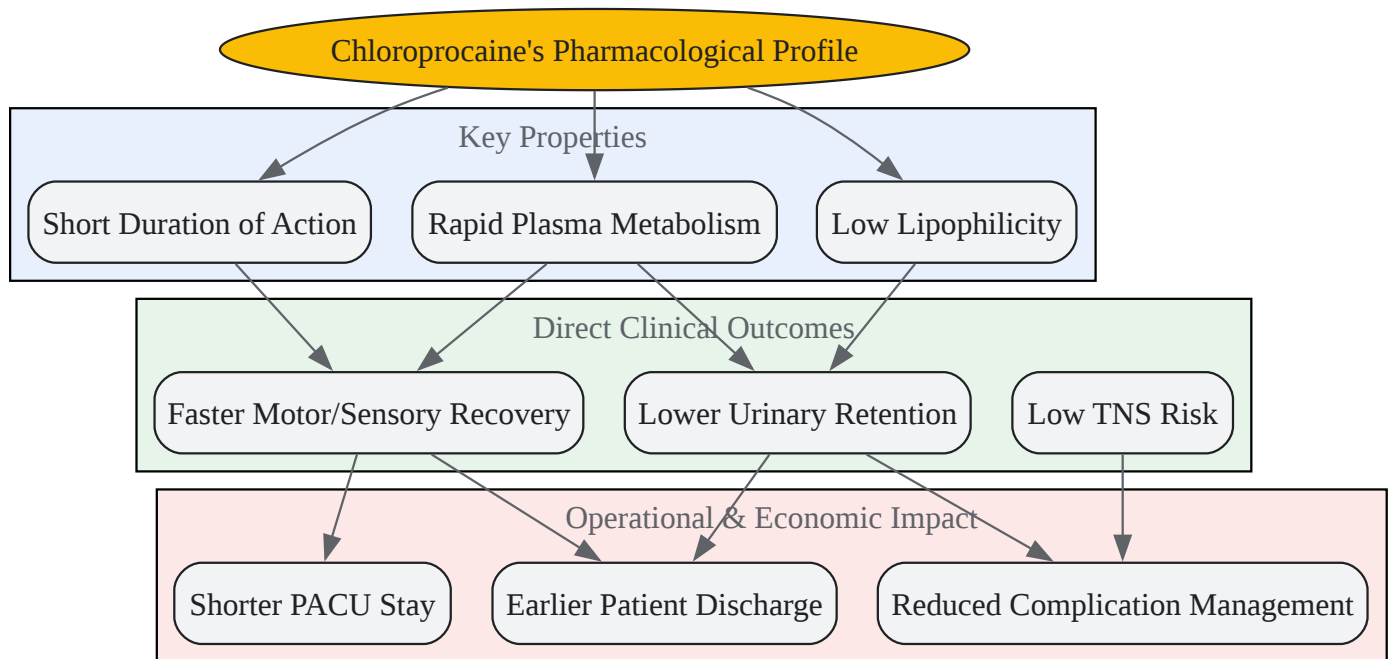
## Detailed Experimental Data and Methodologies

The comparative data in the table above is derived from several clinical studies with the following designs:

- **Retrospective Comparison in TKA (2025):** This study compared 114 patients receiving **chloroprocaine** spinal anesthesia with 64 patients receiving mepivacaine for same-day discharge total knee arthroplasty (TKA). The primary outcomes were discharge time and anesthesia-related complications like urinary retention. The **chloroprocaine** group showed a statistically significant reduction in both discharge time and the need for urinary catheterization [1] [3].
- **Prospective, Randomized Double-Blind Study (2021):** This trial included 80 patients undergoing knee arthroscopy, randomized to receive spinal anesthesia with either 50 mg of **chloroprocaine** or 50 mg of hyperbaric prilocaine. Researchers, blinded to the agent used, assessed sensory and motor block recovery times as primary outcomes. The study found a significantly shorter time to full sensory recovery and spontaneous voiding with **chloroprocaine** [4].
- **Large Prospective, Multicenter Observational Study (2019):** This study involved 615 patients across 33 centers undergoing various short-duration ambulatory surgeries (primarily orthopedic) with **chloroprocaine** spinal anesthesia. It measured the real-world effectiveness and time to meet standardized hospital discharge criteria, finding a high success rate and an average discharge eligibility of about 4 hours [2].
- **Retrospective Chart Review (2019):** An analysis of 445 patients who underwent short orthopedic procedures with **chloroprocaine** spinal anesthesia. Data was collected on block duration, time to ambulation, and adverse events, reporting no incidents of transient neurological symptoms (TNS) or urinary retention [5].

## Key Mechanisms Driving Cost-Effectiveness

While direct cost data is limited, the clinical profile of **chloroprocaine** suggests economic benefits are achieved through several key mechanisms, illustrated in the following workflow:



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The diagram above shows how **chloroprocaine's** intrinsic properties lead to cost-saving outcomes. The primary drivers are:

- **Faster Turnover:** The significantly shorter duration of motor and sensory block directly translates to patients meeting discharge criteria more quickly. This increases same-day discharge success rates and improves operating room and recovery unit throughput [5] [4] [2].
- **Reduced Complication Management:** The very low rates of urinary retention directly decrease the nursing workload and resources needed for bladder scanning and catheterization [1] [3]. Furthermore, the minimal risk of Transient Neurologic Symptoms (TNS) avoids the need for potential follow-up and treatment associated with other agents like lidocaine and mepivacaine [5] [7].

## Research Gaps and Future Directions

A significant literature gap exists regarding formal cost-effectiveness analyses for **chloroprocaine**. Future research should include:

- **Comprehensive Cost-Analysis Studies:** Future research should include rigorous cost-analysis studies that compare the total perioperative costs (including drug acquisition, personnel time, and facility fees) of **chloroprocaine** against other common spinal anesthetics [8].
- **Broader Surgical Applications:** While data is strong for orthopedic and short-duration procedures, more research could explore its use and economic impact in a wider range of surgical specialties [2].

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